

An In-depth Technical Guide to 2-Methylpentanal: Nomenclature, Properties, Synthesis, and Reactions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methylpentanal

Cat. No.: B094375

[Get Quote](#)

This technical guide provides a comprehensive overview of **2-methylpentanal**, a significant chiral aldehyde in organic synthesis. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its nomenclature, physicochemical properties, and key chemical transformations.

Nomenclature and Synonyms

The systematic IUPAC name for this compound is **2-methylpentanal**.^{[1][2]} It is a chiral molecule and can exist as two enantiomers, (R)-**2-methylpentanal** and (S)-**2-methylpentanal**.^{[3][4][5]} The compound is also known by a variety of synonyms, which are listed in the table below for comprehensive reference.

Synonym	Reference
2-Methylvaleraldehyde	[1][6][7]
α -Methylpentanal	[1][3]
2-Formylpentane	[3][8]
Pentanal, 2-methyl-	[1]
Valeraldehyde, 2-methyl-	[1][3]
2-Methyl-n-valeraldehyde	[3][8]
2-Methylvaleric aldehyde	[1]
(R)-2-methylvaleraldehyde (for the R-enantiomer)	[3]

Physicochemical Properties

2-Methylpentanal is a colorless liquid with a fresh, sweet, and slightly fruity odor.[1][6] It is utilized in the flavor and fragrance industry and serves as an important intermediate in organic synthesis.[6] The key physical and chemical properties of **2-methylpentanal** are summarized in the following table.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₂ O	[1][2][3]
Molecular Weight	100.16 g/mol	[3][6][7]
CAS Number	123-15-9	[1][3][7]
Appearance	Colorless to pale yellow liquid	[1][6]
Boiling Point	117-120 °C	[7][9]
Density	0.808 g/mL at 25 °C	[7]
Refractive Index (n ₂₀ /D)	1.401	[7]
Vapor Density	3.45 (vs air)	[7]
Autoignition Temperature	390 °F (199 °C)	[7]
Solubility	Soluble in alcohols and oils	[6]
InChI	1S/C6H12O/c1-3-4-6(2)5-7/h5-6H,3-4H2,1-2H3	[3][7]
InChIKey	FTZILAQGHINQQR-UHFFFAOYSA-N	[1][3]
SMILES	CCCC(C)C=O	[1][3][7]

Synthesis of 2-Methylpentanal

A common industrial method for the synthesis of **2-methylpentanal** involves a two-step process starting from propanal: an aldol condensation followed by hydrogenation.[2][3]

Step 1: Aldol Condensation of Propanal

This step aims to produce 2-methyl-2-pentenal, the precursor to **2-methylpentanal**.

- Materials: Propanal, catalyst (e.g., dilute sodium hydroxide), solvent (optional).
- Procedure:

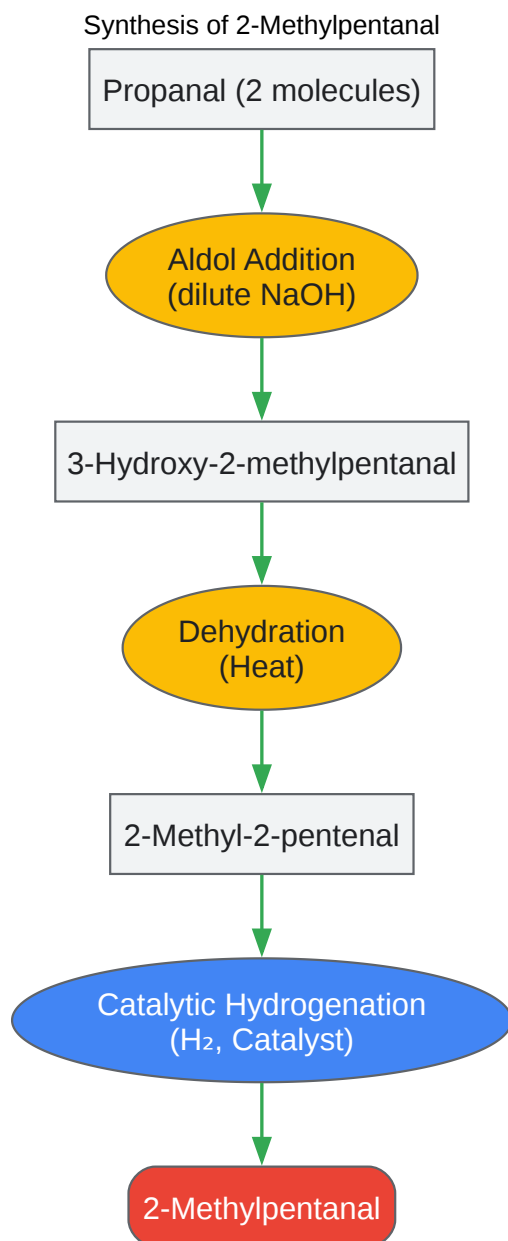
- Propanal is treated with a catalytic amount of a base, such as dilute sodium hydroxide, at room temperature.[10]
- The reaction mixture is stirred, allowing the aldol condensation to proceed. This initially forms 3-hydroxy-**2-methylpentanal**.
- Upon gentle heating, this aldol addition product readily undergoes dehydration (loss of a water molecule) to yield the α,β -unsaturated aldehyde, 2-methyl-2-pentenal.[10]
- The organic layer containing the product is separated from the aqueous layer.
- The crude 2-methyl-2-pentenal can be purified by distillation.[3]

Step 2: Hydrogenation of 2-Methyl-2-pentenal

This step reduces the carbon-carbon double bond of the intermediate to yield the final product, **2-methylpentanal**.

- Materials: 2-Methyl-2-pentenal, hydrogen gas, hydrogenation catalyst (e.g., palladium on carbon, nickel).
- Procedure:
 - The purified 2-methyl-2-pentenal is subjected to catalytic hydrogenation.
 - The reaction is carried out in a suitable reactor under a hydrogen atmosphere and in the presence of a hydrogenation catalyst.
 - The reaction conditions (temperature and pressure) are controlled to selectively reduce the double bond while preserving the aldehyde functional group.
 - Upon completion, the catalyst is filtered off, and the resulting **2-methylpentanal** is purified by distillation.[3]

For the synthesis of a specific enantiomer, such as (R)-**2-methylpentanal**, an asymmetric hydrogenation using a chiral catalyst would be employed in the second step.[3]



[Click to download full resolution via product page](#)

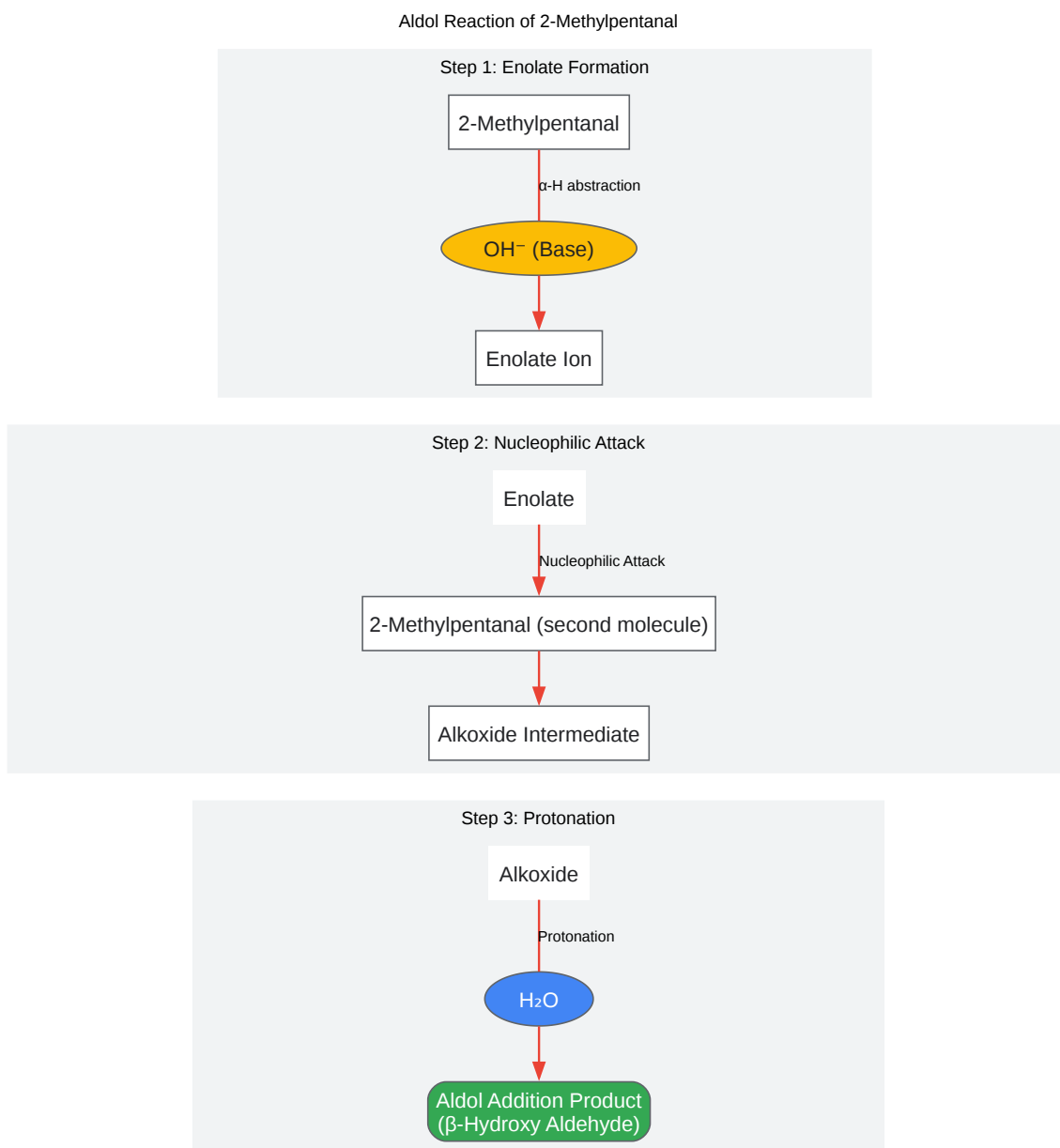
Caption: Workflow for the synthesis of **2-methylpentanal**.

Chemical Reactions of 2-Methylpentanal

2-Methylpentanal, being an aldehyde with an alpha-hydrogen, undergoes characteristic reactions, most notably the aldol reaction.

In the presence of a base, **2-methylpentanal** can react with itself in an aldol reaction.[\[11\]](#)

- Materials: **2-Methylpentanal**, dilute sodium hydroxide (or another suitable base), solvent (optional).
- Procedure:
 - Two molecules of **2-methylpentanal** are reacted in the presence of a dilute base like NaOH.[\[11\]](#)
 - The base abstracts the acidic α -hydrogen from one molecule of **2-methylpentanal** to form an enolate.
 - This enolate then acts as a nucleophile, attacking the electrophilic carbonyl carbon of a second molecule of **2-methylpentanal**.
 - Protonation of the resulting alkoxide yields the β -hydroxy aldehyde, which is the aldol addition product.
 - If the reaction mixture is heated, this aldol product can undergo dehydration to form an α,β -unsaturated aldehyde.[\[10\]](#)



[Click to download full resolution via product page](#)

Caption: Signaling pathway of the Aldol Reaction.

Applications in Research and Development

2-Methylpentanal, particularly its chiral forms, is a valuable building block in organic synthesis. For instance, (R)-**2-methylpentanal** is a crucial intermediate in the synthesis of complex molecules where specific stereochemistry is vital for biological activity.[3] It serves as a precursor to the commercial tranquilizer meprobamate.[2] Its reactions, such as the proline-catalyzed asymmetric aldol reaction, are benchmark studies for evaluating the performance of chiral aldehydes in asymmetric synthesis.[12]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Methylpentanaldehyde | C₆H₁₂O | CID 31245 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Methylpentanal - Wikipedia [en.wikipedia.org]
- 3. benchchem.com [benchchem.com]
- 4. (2S)-2-methylpentanal | C₆H₁₂O | CID 6999050 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. (R)-2-methylpentanal [webbook.nist.gov]
- 6. 2-methylpentanal – Premium Aroma Chemical For Fruity & Industrial Applications [chemicalbull.com]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. Human Metabolome Database: Showing metabocard for 2-Methylpentanal (HMDB0031578) [hmdb.ca]
- 9. CAS Common Chemistry [commonchemistry.cas.org]
- 10. Write the products and detailed reaction conditions for the following rea.. [askfilo.com]
- 11. youtube.com [youtube.com]
- 12. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Methylpentanal: Nomenclature, Properties, Synthesis, and Reactions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b094375#synonyms-and-iupac-nomenclature-for-2-methylpentanal]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com